Introduction: The Structural Significance of Di-2-pyridylthiourea

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Compound of Interest

Compound Name:	*Di-2-pyridylthiourea*
CAS No.:	*1212-30-2*
Cat. No.:	*B075028*

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Di-2-pyridylthiourea (DPTU) is a molecule of significant interest in the fields of coordination chemistry and medicinal research. Its structure, featuring two pyridyl nitrogen atoms and a reactive thiourea core, makes it a versatile ligand for creating complex metal-organic frameworks and a scaffold for developing new therapeutic agents.[1][2][3][4] Understanding the precise three-dimensional arrangement of atoms in its solid state is paramount. The crystal structure dictates the molecule's physical properties, its reactivity, and, crucially, how it interacts with other molecules, be they metal ions or biological targets.

This guide provides a comprehensive analysis of the crystal structure of **di-2-pyridylthiourea**, moving from its chemical synthesis to the intricate details of its molecular and supramolecular architecture as revealed by single-crystal X-ray diffraction. We will explore not just the experimental protocols but the causality behind them, offering insights into the forces that govern the structure and function of this important compound.

Part 1: Synthesis and Crystallization

The successful analysis of a crystal structure begins with the synthesis of high-purity material and the subsequent growth of diffraction-quality single crystals. The synthesis of DPTU

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requires careful control to avoid unwanted side reactions.

Rationale for Synthetic Route

Initial attempts to synthesize 1,3-**di-2-pyridylthiourea** sometimes led to the isolation of an unintended oxidation product, a fused four-ring compound where the pyridyl nitrogen atoms covalently link to the sulfur atom.[5] A modified and more reliable synthesis utilizes carbon disulfide, which acts as the thiocarbonyl source, reacting with 2-aminopyridine to yield the desired product. This method has proven effective in producing DPTU that can be crystallized as a monohydrate, $C_{11}H_{10}N_4S \cdot H_2O$.[5]

Experimental Protocol: Synthesis of 1,3-Di-2-pyridylthiourea Monohydrate

This protocol is adapted from established methods that have successfully yielded the target compound.[5]

- Reaction Setup: In a round-bottom flask equipped with a magnetic stirrer and reflux condenser, dissolve 2-aminopyridine (2.0 equivalents) in a suitable solvent such as ethanol.
- Reagent Addition: Slowly add carbon disulfide (1.0 equivalent) to the stirring solution at room temperature. An exothermic reaction may be observed.
- Reflux: Heat the reaction mixture to reflux and maintain for several hours until the reaction is complete (monitoring by TLC is recommended).
- Isolation: Allow the mixture to cool to room temperature. The product may precipitate from the solution. If not, reduce the solvent volume under reduced pressure to induce precipitation.
- Purification: Collect the crude solid by filtration. Recrystallize the product from an appropriate solvent system (e.g., ethanol/water) to obtain pure crystals. The compound often crystallizes as a monohydrate.[5]

Protocol: Single Crystal Growth

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The growth of single crystals suitable for X-ray diffraction is a critical step that relies on creating conditions for slow, ordered molecular assembly.

- Solution Preparation: Prepare a saturated solution of the purified DPTU in a solvent where it has moderate solubility (e.g., ethanol, acetone, or a mixture with water).
- Slow Evaporation: Place the solution in a clean vial, cover it loosely (e.g., with perforated parafilm) to allow for slow evaporation of the solvent.
- Incubation: Store the vial in a vibration-free environment at a constant temperature.
- Crystal Harvesting: Over several days to weeks, single crystals should form. Carefully harvest the best-formed, transparent crystals for analysis.

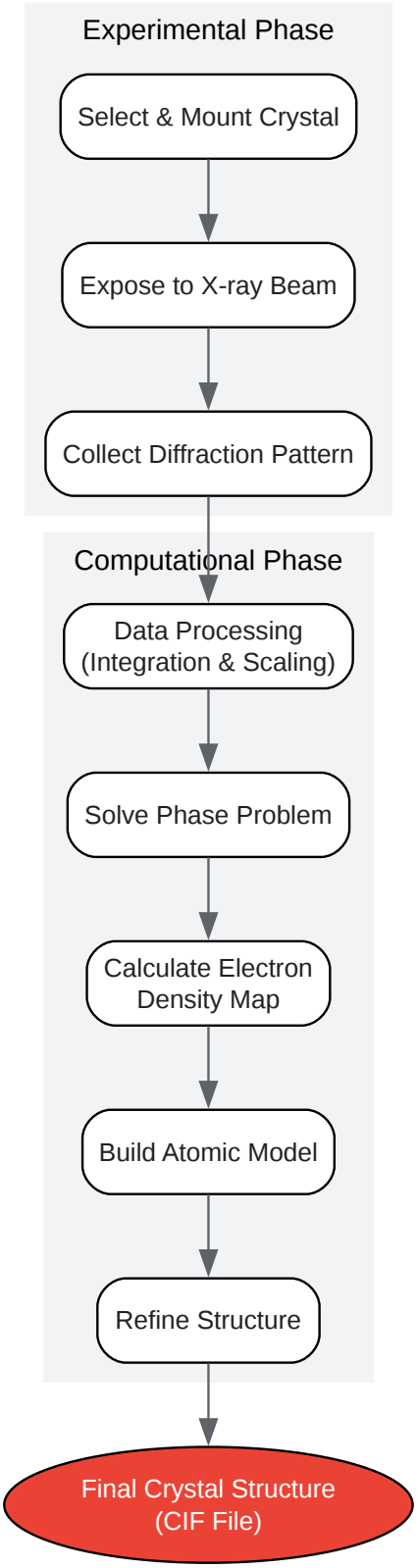
Part 2: The Core of the Analysis: Single-Crystal X-ray Diffraction (SCXRD)

SCXRD is the definitive technique for determining the precise three-dimensional structure of a crystalline solid.[6][7] It allows for the accurate measurement of bond lengths, bond angles, and the study of intermolecular interactions that define the crystal packing.

Workflow for SCXRD Analysis

The process involves irradiating a single crystal with an X-ray beam and analyzing the resulting diffraction pattern.[6] The pattern of diffracted spots provides information on the crystal's internal symmetry and the dimensions of its repeating unit (the unit cell), while the intensities of the spots are used to calculate a map of electron density, from which the atomic structure is determined.[6][7]

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Caption: Workflow for Single-Crystal X-ray Diffraction Analysis.

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Part 3: Deconstructing the Di-2-pyridylthiourea Crystal Structure

The crystal structure of DPTU monohydrate reveals a highly planar molecule stabilized by a key intramolecular hydrogen bond and organized into a layered architecture through intermolecular interactions.[5]

Molecular Geometry and Conformation

The solid-state structure confirms the molecule exists in the thioamide tautomeric form.[8] The central thiourea unit (S=C-N-N) is nearly coplanar with both pyridyl rings. The dihedral angles between the thiourea plane and the two pyridyl rings are exceptionally small, at approximately 2.7° and 2.9°, respectively.[5] This enforced planarity is a direct consequence of a strong intramolecular hydrogen bond.

The Defining Feature: Intramolecular Hydrogen Bonding

A crucial feature of the DPTU structure is a strong intramolecular hydrogen bond between one of the amide protons (N-H) and the nitrogen atom of a pyridyl ring.[5][8] This N-H···N interaction effectively locks one pyridyl ring and the thiourea core into a rigid, coplanar arrangement.[5] This type of interaction is a known strategy in drug design to shield polarity and improve membrane permeability by reducing the number of hydrogen bond donors available for interaction with water.[9]

Caption: Molecular structure of DPTU with intramolecular H-bond.

Intermolecular Interactions and Crystal Packing

In the monohydrate crystal form, the lattice water molecule is essential to the supramolecular assembly. The nitrogen atom of the second pyridyl ring (not involved in the intramolecular H-bond) interacts with the water molecule.[5] This water molecule, in turn, forms another hydrogen bond with the thiocarbonyl sulfur atom of an adjacent DPTU molecule. These interactions link the molecules into helical hydrogen-bonded chains that run parallel to the b-axis of the unit cell, ultimately forming a layered architecture.[5]

Quantitative Crystallographic Data

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The following table summarizes key data obtained from the single-crystal X-ray diffraction analysis of 1,3-**di-2-pyridylthiourea** monohydrate.[5]

Parameter	Value	Significance
Chemical Formula	$C_{11}H_{10}N_4S \cdot H_2O$	Confirms the presence of one water molecule per DPTU molecule in the crystal.
Crystal System	Orthorhombic	Describes the basic symmetry of the unit cell.
C=S Bond Length	~1.69 Å	Typical for a thiourea C=S double bond.[10]
C-N Bond Lengths	~1.34-1.37 Å	Intermediate between single and double bond character due to resonance.[10]
Intramolecular H-bond (N···N)	2.652(2) Å	A short, strong hydrogen bond responsible for the molecule's planarity.
Dihedral Angle (Thiourea-Pyr1)	2.7(1)°	Indicates a high degree of coplanarity stabilized by the H-bond.
Dihedral Angle (Thiourea-Pyr2)	2.9(1)°	Shows the second ring is also nearly coplanar with the thiourea core.

Part 4: Complementary Spectroscopic Validation

While SCXRD provides the definitive solid-state structure, spectroscopic techniques are vital for confirming the structure and studying its properties in solution.

Nuclear Magnetic Resonance (NMR) Spectroscopy

- ^{1}H NMR: In solution, the N-H protons are expected to appear as broad singlets. The proton involved in the intramolecular hydrogen bond may show a significant downfield shift due to

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deshielding.[11][12] The aromatic protons of the two distinct pyridyl rings will appear in the aromatic region of the spectrum.

- ^{13}C NMR: The most characteristic signal is that of the thiocarbonyl carbon (C=S), which typically resonates at a low field (e.g., ~175-183 ppm), confirming the presence of the thiourea group.[13][14]

Fourier-Transform Infrared (FTIR) Spectroscopy

FTIR spectroscopy provides information about the vibrational modes of the molecule, which are sensitive to bonding and structure.

Vibrational Mode	Typical Wavenumber (cm^{-1})	Significance
ν(N-H) stretch	3100 - 3400	The position and shape of this band can indicate hydrogen bonding.[14]
ν(C=N) / ν(C=C) stretch	1500 - 1650	Associated with the pyridyl rings and C-N bonds within the thiourea core.[13]
ν(C=S) stretch	700 - 850	A characteristic band for the thiocarbonyl group. A shift to lower frequency can indicate coordination to a metal through the sulfur atom.[14]

Conclusion: From Structure to Function

The crystal structure analysis of **di-2-pyridylthiourea** reveals a fascinating molecule whose conformation is dominated by a powerful intramolecular hydrogen bond, resulting in a nearly planar geometry. This planarity and the specific arrangement of donor atoms (N, S) are critical determinants of its function. In coordination chemistry, this defined structure allows DPTU to act as a predictable chelating ligand, forming stable complexes with various metals.[1][4] For drug development professionals, understanding this rigid conformation provides a precise 3D model for computational docking studies and for designing derivatives with optimized interactions at

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biological targets. The interplay of intra- and intermolecular forces detailed in this guide provides the fundamental knowledge required to harness the full potential of **di-2-pyridylthiourea** in science and medicine.

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